

Personal Protective Equipment (PPE) & Handling Guide: Cholestan-3 -ol

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Compound of Interest

Compound Name: Cholestan-3 α -ol

CAS No.: 18769-46-5

Cat. No.: B100275

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CAS: 516-95-0 | Synonyms: Epicholestanol; 5

-Cholestan-3

-ol Application: Lipidomics standards, membrane fluidity studies, sterol metabolism research.[\[1\]](#)

Executive Safety Summary

The "Silent" Hazard: While Cholestan-3

-ol is often classified as "Not a Hazardous Substance" (GHS) or a mild irritant, this classification creates a false sense of security.[\[1\]](#) The primary risks in a research setting are mechanical inhalation (fine hydrophobic dust) and solvent toxicity (chloroform is the standard vehicle).[\[1\]](#)

Senior Scientist Directive: Do not treat this merely as "soap powder." As a bioactive sterol, its long-term effects on lung surfactant biology upon inhalation are not fully characterized.[\[1\]](#)

Furthermore, the standard protocol requires dissolution in Chloroform, which transforms a low-hazard solid into a high-hazard carcinogenic solution.[\[1\]](#)

Risk Assessment & PPE Matrix

The "Solvent Trap"

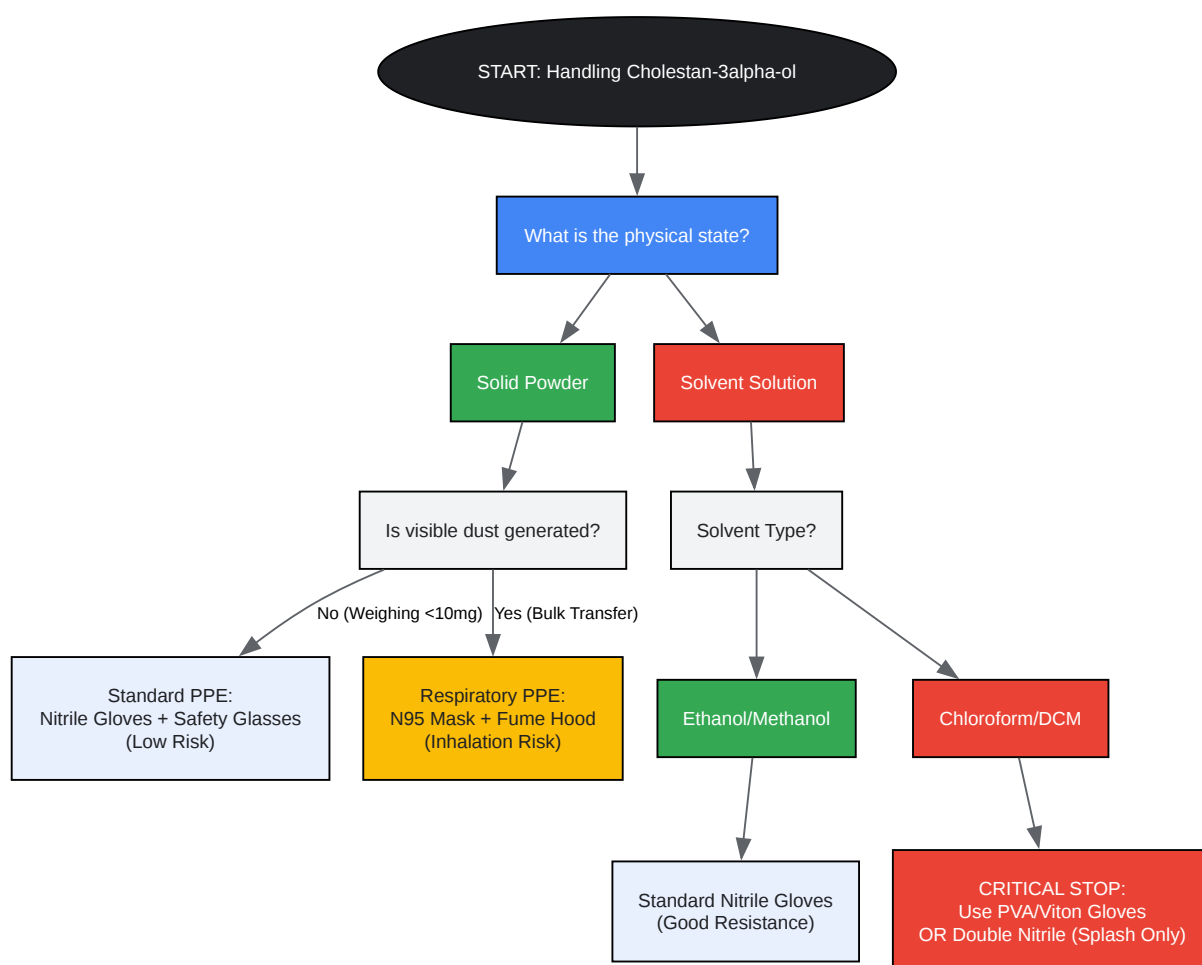
Most lab accidents with sterols occur not from the powder, but from the solvent used to dissolve it. Standard Nitrile gloves provide less than 1 minute of protection against Chloroform.^[1]

PPE Selection Table

Component	Standard Protocol (Solid Handling)	High-Risk Protocol (Solubilization in CHCl ₃)	Technical Rationale
Respiratory	N95 / P2 Mask	Fume Hood (Required)	Hydrophobic sterol dust is difficult for lung macrophages to clear. ^[1]
Hand Protection	Nitrile (4 mil)	PVA or Viton (or Double Nitrile w/ immediate change)	Standard Nitrile degrades instantly in Chloroform. PVA offers >4h resistance. ^[1]
Eye Protection	Safety Glasses	Chemical Goggles	Prevent solvent splash; chloroform causes severe corneal injury.
Body	Lab Coat (Cotton)	Lab Coat + Apron	Synthetic lab coats can melt into skin if chloroform spills/ignites.

Decision Logic: PPE Selection

The following logic flow ensures you select the correct protection based on the state of the matter.



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Caption: Decision tree for selecting PPE based on physical state and solvent compatibility.
Note the critical divergence for Chloroform handling.

Operational Protocol: Weighing & Solubilization

The Challenge: Cholestan-3

-ol is a waxy, hydrophobic solid that is prone to static charging.^[1] It will "jump" off spatulas and cling to weighing boats, leading to inaccurate data and workspace contamination.

Step-by-Step Workflow

- Preparation:
 - Equip PPE as per the matrix above.
 - Static Control: Use an ionizing anti-static gun on the weighing boat and the spatula before touching the powder. If unavailable, wipe the spatula with an ethanol-dampened wipe and let dry (increases humidity locally).^[1]
- Weighing (The "Tap" Method):
 - Do not scoop large amounts.^[1] The powder clumps.^[1]
 - Use a micro-spatula. Tap the handle gently to vibrate the powder onto the boat.
 - Expert Tip: If weighing <1 mg, weigh a larger amount (e.g., 5 mg) and perform a serial dilution. Direct weighing of static-prone sterols at low mass has a high error rate.^[1]
- Solubilization (The Chloroform Protocol):
 - Location: Fume hood ONLY.
 - Vessel: Glass or Teflon (PTFE) only.^[1] Chloroform dissolves many plastics (polystyrene).^[1]
 - Technique: Add solvent slowly down the side of the vial to wash down clinging powder. Cap immediately to prevent solvent evaporation from altering the concentration.

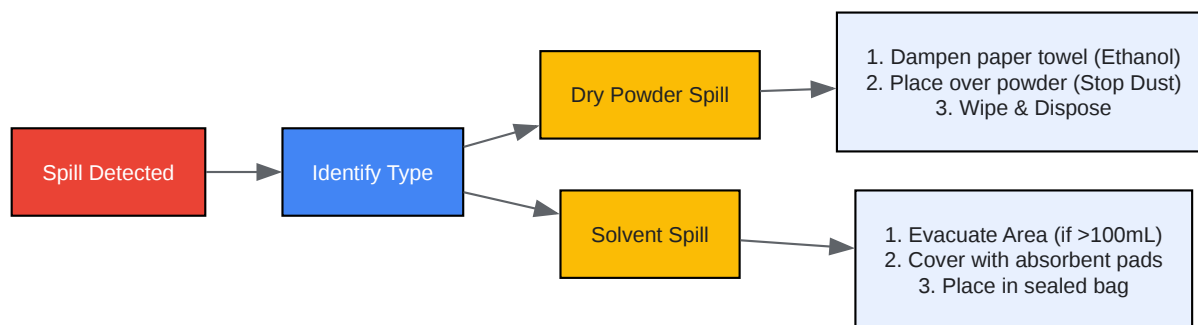
Disposal & Spill Management

Bioaccumulation Risk: While not acutely toxic, sterols are lipids that can coat plumbing and bioaccumulate in aquatic environments.

Disposal Workflow

- Solid Waste: Dispose of contaminated weighing boats and wipes in "Solid Chemical Waste." Do not throw in regular trash.
- Liquid Waste:
 - If dissolved in Ethanol: "Flammable Organic Waste."
 - If dissolved in Chloroform: "Halogenated Organic Waste." DO NOT MIX with non-halogenated solvents (acetone/ethanol) if your facility separates them; this is a common compliance violation.^[1]

Spill Cleanup Logic (Graphviz)^[1]



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Caption: Immediate response workflow for dry vs. wet spills. Dampening powder is critical to prevent inhalation.

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